

Application Notes and Protocols: Diallyl 2,2'-oxydiethyl dicarbonate in Optical Lenses

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Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

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Introduction

Diallyl 2,2'-oxydiethyl dicarbonate, more commonly known as allyl diglycol carbonate (ADC), is a thermosetting polymer monomer that has been a cornerstone in the optical industry for decades. Its polymerized form is widely recognized by the trade name CR-39®. This material serves as a lightweight and impact-resistant alternative to traditional glass lenses, offering excellent optical clarity.^[1] These application notes provide a comprehensive overview of the properties, synthesis, and polymerization of ADC for the manufacturing of high-quality optical lenses.

Properties of Poly(allyl diglycol carbonate) - CR-39®

The polymer derived from **Diallyl 2,2'-oxydiethyl dicarbonate** exhibits a range of optical and mechanical properties that make it highly suitable for ophthalmic lenses and other precision optical applications.

Optical Properties

The optical performance of a lens material is critical for ensuring clear and comfortable vision. Key optical properties of CR-39® are summarized below.

Property	Value
Refractive Index (n _d)	1.498 - 1.504
Abbe Number (V _d)	58 - 59
Light Transmittance	> 92% (visible spectrum)
UV Cutoff	~355 nm

Mechanical and Physical Properties

The durability and comfort of optical lenses are largely determined by their mechanical and physical properties.

Property	Value
Density	1.31 - 1.32 g/cm ³
Impact Resistance	Good (significantly better than glass)
Scratch Resistance	Highest among uncoated optical plastics
Chemical Resistance	Resistant to most solvents and chemicals
Service Temperature	Up to 100°C (continuous), up to 130°C (1 hour)

Experimental Protocols

Detailed methodologies for the synthesis of the **Diallyl 2,2'-oxydiethyl dicarbonate** monomer and its subsequent polymerization into optical lenses are provided below.

Synthesis of Diallyl 2,2'-oxydiethyl dicarbonate (Allyl Diglycol Carbonate)

Two primary methods for the synthesis of ADC are the phosgene-based route and a transesterification route. The latter is often preferred due to the avoidance of highly toxic phosgene derivatives.

Protocol 1: Transesterification Method

This method involves the reaction of diethylene glycol, dimethyl carbonate, and allyl alcohol in the presence of a catalyst.

Materials:

- Diethylene glycol
- Dimethyl carbonate
- Allyl alcohol
- Amberlyst-15 ion exchange resin (catalyst)

Procedure:

- In a reaction vessel equipped with a stirrer, thermometer, and distillation column, add diethylene glycol, allyl alcohol, and dimethyl carbonate in a molar ratio of 1:8:2.[2]
- Add the Amberlyst-15 catalyst. The mass ratio of the catalyst to diethylene glycol should be approximately 1:0.008.[2]
- Heat the mixture to a reaction temperature of 70-80°C and maintain reflux for 2-3 hours.[2]
- After the reaction, distill the mixture to recover the byproducts and excess reactants. Methanol is recovered at 65-90°C, followed by allyl alcohol and diallyl carbonate at 95-140°C.[2]
- Cool the remaining mixture containing the product and catalyst to room temperature.
- Filter the mixture to separate the catalyst, yielding the **Diallyl 2,2'-oxydiethyl dicarbonate** product. The catalyst can be recycled for future use.[2]

Polymerization of Diallyl 2,2'-oxydiethyl dicarbonate for Optical Lenses

The polymerization of ADC is a free-radical chain-growth reaction that results in a highly cross-linked, transparent thermoset polymer. Both thermal and UV-initiated polymerization methods are common.

Protocol 2: Thermal Polymerization (Casting)

This protocol describes the casting of optical lenses using a thermal initiator.

Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate** (ADC) monomer
- Diisopropyl peroxydicarbonate (IPP) or Benzoyl peroxide (BPO) as an initiator
- Glass or plastic lens molds

Procedure:

- Prepare a clear, homogeneous solution of the initiator in the ADC monomer. A typical concentration for the initiator is 3-5% by weight.
- Carefully pour the monomer-initiator mixture into the lens molds.
- Place the filled molds in a programmable oven or water bath for curing. A typical curing cycle involves a gradual increase in temperature to a maximum of around 95°C over a period of up to 20 hours.[3] This slow curing process is crucial to minimize internal stresses and optical defects.[4]
- After the curing cycle is complete, cool the molds to room temperature.
- Carefully separate the molds to release the finished polymer lenses.

Protocol 3: UV Photopolymerization

This method utilizes a photoinitiator and UV light to achieve faster curing times.

Materials:

- **Diallyl 2,2'-oxydiethyl dicarbonate** (ADC) monomer
- 2-hydroxy-2-methyl-1-phenyl-1-propanone (or other suitable photoinitiator)
- UV-transparent lens molds

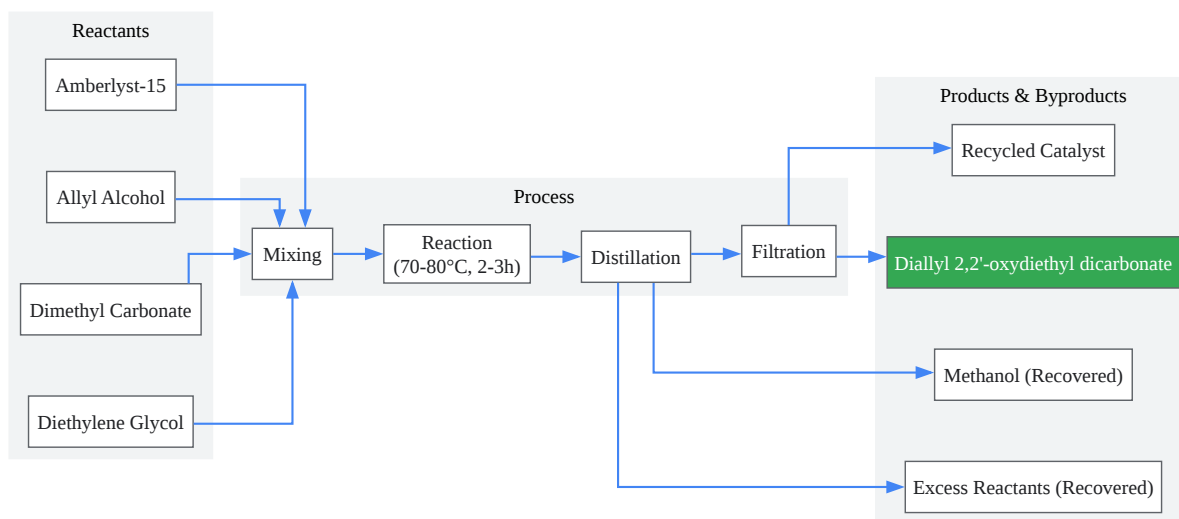
- UV curing chamber

Procedure:

- Prepare a solution of the photoinitiator in the ADC monomer. A typical concentration is around 5 parts per hundred of the ADC monomer (phr).[\[5\]](#)
- Pour the mixture into UV-transparent lens molds.
- Place the molds in a UV curing chamber.
- Expose the molds to UV radiation. Optimal conditions can be an irradiation intensity of 12 mW/cm² for a duration of 25 minutes.[\[5\]](#)
- After curing, remove the molds from the chamber and allow them to cool.
- Demold the cured lenses.

Visualizations

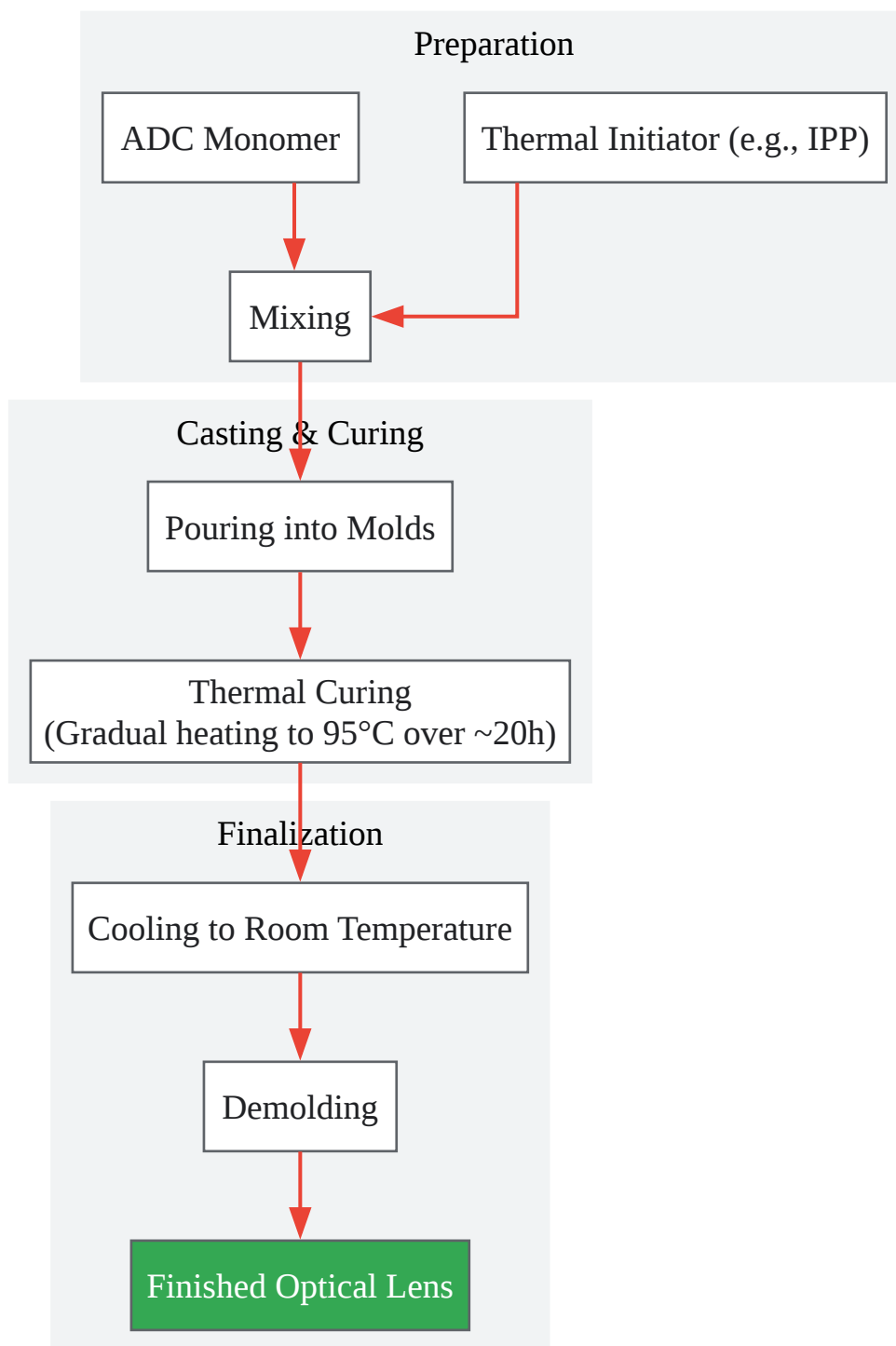
Synthesis of Diallyl 2,2'-oxydiethyl dicarbonate (Transesterification)



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Caption: Workflow for the synthesis of **Diallyl 2,2'-oxydiethyl dicarbonate**.

Thermal Polymerization of Diallyl 2,2'-oxydiethyl dicarbonate



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Caption: Workflow for the thermal polymerization of ADC to produce optical lenses.

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